

# Best practices for storing and handling Thalidomide-O-PEG2-Acid

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## Compound of Interest

Compound Name: *Thalidomide-O-PEG2-Acid*

Cat. No.: *B15621701*

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## Technical Support Center: Thalidomide-O-PEG2-Acid

This technical support center provides researchers, scientists, and drug development professionals with best practices for storing and handling **Thalidomide-O-PEG2-Acid**, along with troubleshooting guides and frequently asked questions (FAQs) for its use in experimental settings.

## Summary of Product Information

The following table summarizes key quantitative data for **Thalidomide-O-PEG2-Acid**.

Parameter	Value	Source(s)
Molecular Weight	434.4 g/mol	[1][2]
CAS Number	2488752-64-1	[1][2]
Purity	Typically ≥95% - 98%	[1][2][3]
Appearance	Off-white to white solid	[4]
Long-term Storage	-20°C	[1][2][5]
Short-term Storage	0 - 4°C (days to weeks)	[5]
Shipping Condition	Ambient Temperature	[1][5]
Solubility	DMSO, DMF	[1][2]
Stability	At least 6 months at -20°C	[2]

## Frequently Asked Questions (FAQs)

Q1: How should I store **Thalidomide-O-PEG2-Acid** upon receipt?

A1: Upon receipt, **Thalidomide-O-PEG2-Acid** should be stored at -20°C for long-term stability. [1][2][5] For short-term use (days to weeks), it can be kept at 0 - 4°C. [5] The compound is typically shipped at ambient temperature, which is sufficient for the duration of transit. [1][5]

Q2: What solvents should I use to dissolve **Thalidomide-O-PEG2-Acid**?

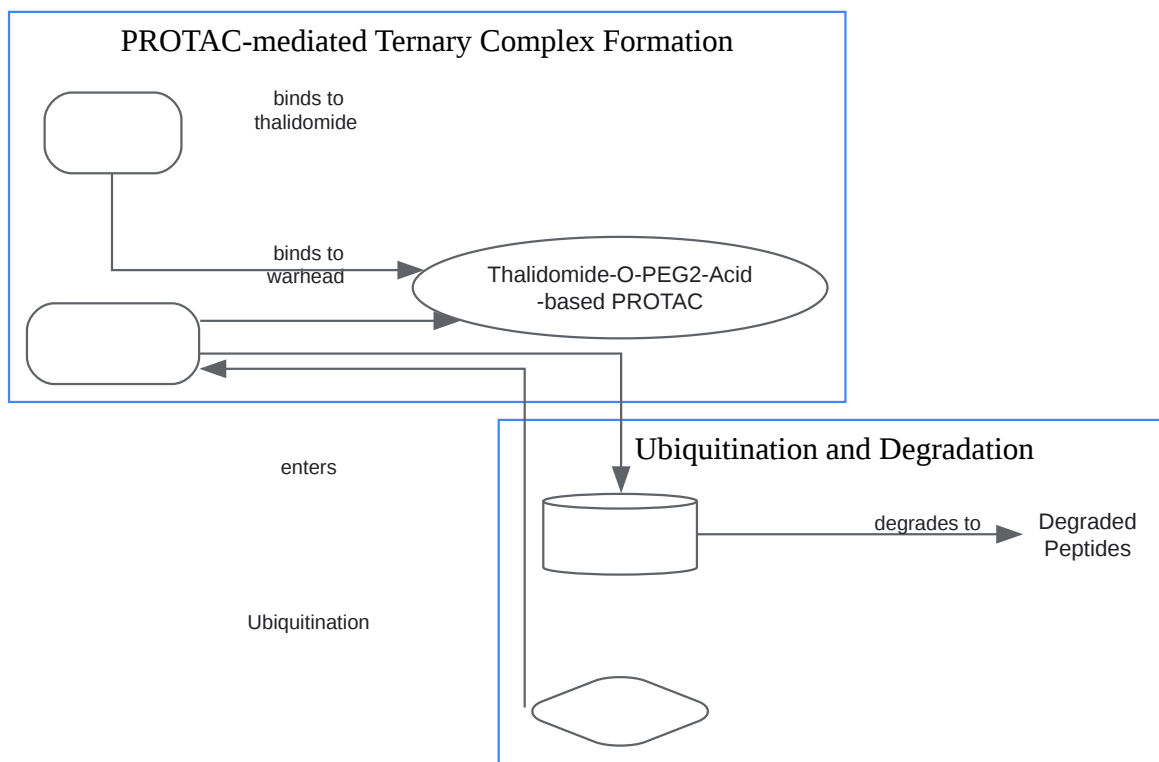
A2: **Thalidomide-O-PEG2-Acid** is soluble in organic solvents such as dimethyl sulfoxide (DMSO) and dimethylformamide (DMF). [1][2]

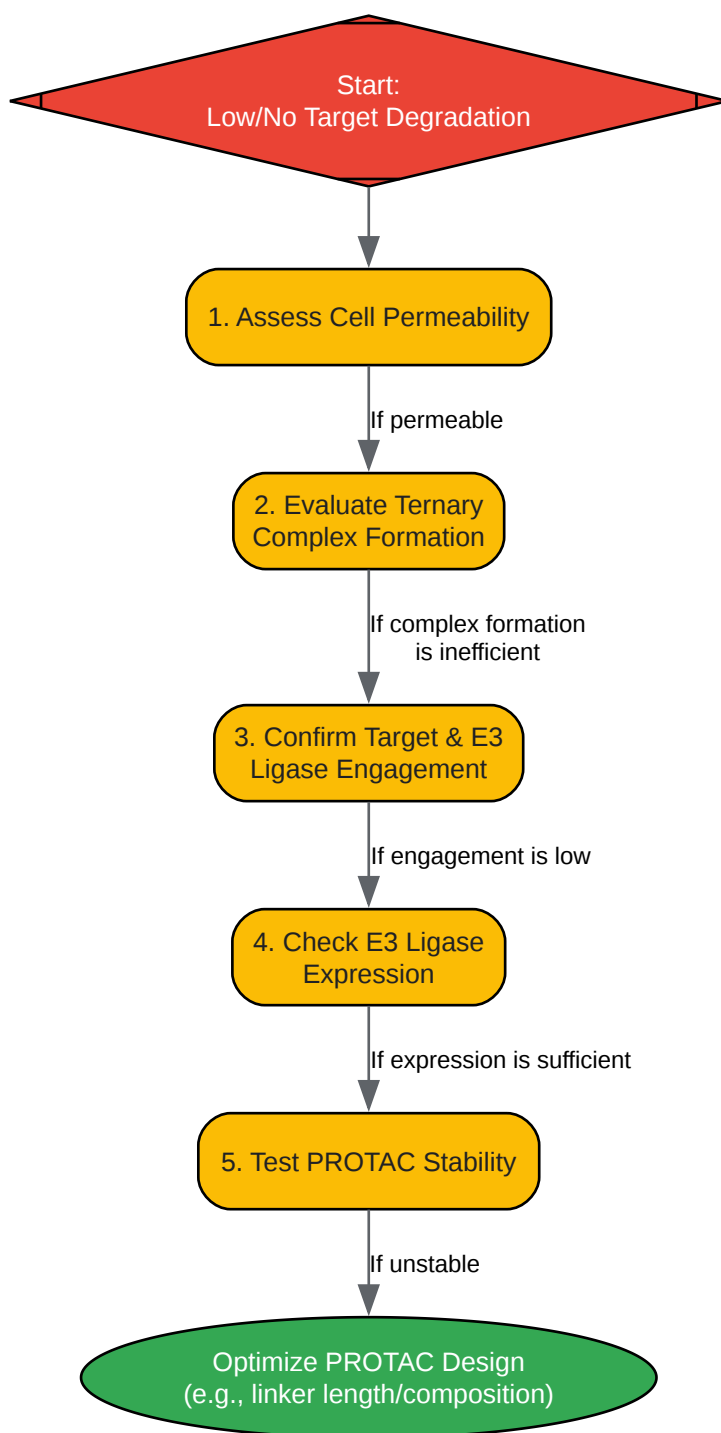
Q3: What are the primary safety precautions when handling this compound?

A3: Due to its thalidomide component, a known teratogen, strict safety protocols are necessary. [6][7] Always handle this compound in a well-ventilated area, preferably within a chemical fume hood. [7][8] Personal protective equipment (PPE), including double nitrile gloves, a lab coat, and safety goggles, should be worn at all times. [7] Avoid inhalation of dust and direct contact with skin and eyes. [6][8]

Q4: How does **Thalidomide-O-PEG2-Acid** function as part of a PROTAC?

A4: **Thalidomide-O-PEG2-Acid** is a building block for creating Proteolysis Targeting Chimeras (PROTACs).<sup>[1][5][9]</sup> It contains the thalidomide moiety, which binds to the E3 ubiquitin ligase Cereblon (CRBN), and a PEG2 linker with a terminal carboxylic acid.<sup>[4][9]</sup> This allows for its conjugation to a ligand that binds to a target protein of interest. The resulting PROTAC molecule brings the target protein into proximity with the E3 ligase, leading to ubiquitination and subsequent degradation of the target protein by the proteasome.<sup>[4]</sup>





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